

Application Notes and Protocols for the Analytical Determination of Diisooctyl Adipate (DIOA)

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Compound of Interest

Compound Name: *Diisooctyl adipate*

Cat. No.: *B073825*

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Introduction

Diisooctyl adipate (DIOA) is a commonly used plasticizer in various polymer matrices, particularly in polyvinyl chloride (PVC), to impart flexibility and durability.^[1] Its applications are extensive, ranging from food packaging films and medical devices to children's toys.^[1] Due to the potential for DIOA to migrate from these products into food, beverages, or directly into the human body, its accurate detection and quantification are of paramount importance for ensuring product safety and regulatory compliance.^[1] The primary analytical techniques for the determination of DIOA are gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), which offer high sensitivity and selectivity.^{[1][2]} This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals involved in the analysis of DIOA.

Analytical Techniques

Gas chromatography coupled with mass spectrometry (GC-MS) is a robust and widely adopted technique for the sensitive and selective determination of DIOA in complex matrices.^[1] The methodology involves the extraction of DIOA from the sample matrix, followed by chromatographic separation and mass spectrometric detection. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is another powerful tool, particularly for samples that may not be amenable to GC analysis without derivatization.

Data Presentation: Performance of Analytical Methods

The following table summarizes the quantitative performance data for the analysis of adipate plasticizers, including DIOA, using different analytical techniques. These parameters are crucial for method validation and for selecting the most appropriate method for a specific application.

Parameter	GC-MS	LC-MS/MS
Linearity Range	5 - 1000 ng/g	0.125 - 5 pg/μL
Correlation Coefficient (R ²)	> 0.998	> 0.99
Limit of Detection (LOD)	0.7 - 4.5 ng/mL	0.03 - 0.08 μg/L
Limit of Quantification (LOQ)	Not explicitly stated	0.10 - 0.24 μg/L
Recovery	85.4% - 118.5%	90.2% - 111%
Intra-day Precision (%CV)	2.5% - 11.3%	< 15%
Inter-day Precision (%CV)	2.8% - 15.6%	Not explicitly stated
Matrix	Human Serum, Ham Sausage, Food Simulants	Various (amenable to liquid injection)
Reference	[3] [4] [5]	[6] [7]

Experimental Protocols

This section provides a detailed methodology for the determination of DIOA in a polymer matrix using GC-MS. The protocol is adapted from established methods for analyzing plasticizer migration.[\[8\]](#)

Protocol 1: Determination of DIOA in Polymer Matrices by GC-MS

1. Principle

This method involves the solvent extraction of DIOA from a polymer sample, followed by analysis using a Gas Chromatograph-Mass Spectrometer (GC-MS). The sample is introduced into the GC, where DIOA is separated from other components based on its volatility and

interaction with the stationary phase of the chromatographic column. The separated DIOA then enters the Mass Spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern, allowing for highly specific identification and accurate quantification.^[1]

2. Materials and Reagents

- DIOA analytical standard (purity $\geq 98\%$)
- n-Hexane (HPLC grade or equivalent)
- Methanol (HPLC grade or equivalent)
- Nitrogen gas (high purity)
- 0.45 μm syringe filters

3. Instrumentation

- Gas Chromatograph (GC) equipped with a Mass Selective Detector (MSD)^[1]
- Analytical balance
- Vortex mixer
- Centrifuge
- Solvent evaporator (e.g., nitrogen evaporator)
- GC vials with inserts

4. Sample Preparation (Solvent Extraction)

- Sample Weighing: Accurately weigh approximately 1 gram of the polymer sample into a glass centrifuge tube.
- Solvent Addition: Add 10 mL of n-hexane to the tube.

- Extraction: Vortex the mixture for 5 minutes to facilitate the extraction of DIOA into the solvent.
- Centrifugation: Centrifuge the mixture at 3000 rpm for 10 minutes to separate the polymer residue.
- Supernatant Transfer: Carefully transfer the supernatant to a clean glass vial.[\[1\]](#)
- Solvent Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.[\[1\]](#)
- Reconstitution: Reconstitute the residue in 1 mL of n-hexane.[\[1\]](#)
- Filtration: Filter the reconstituted solution through a 0.45 µm syringe filter into a GC vial for analysis.[\[1\]](#)

5. GC-MS Analysis

- GC Column: A nonpolar capillary column, such as one with a 5% phenyl-95% dimethylpolysiloxane stationary phase, is commonly used.[\[8\]](#)
- Injection Volume: 1 µL
- Injector Temperature: 280°C
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 5 minutes.[\[8\]](#)
 - Ramp to 300°C at a rate of 10°C/min.[\[8\]](#)
 - Hold at 300°C for 25 minutes.[\[8\]](#)
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MSD Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

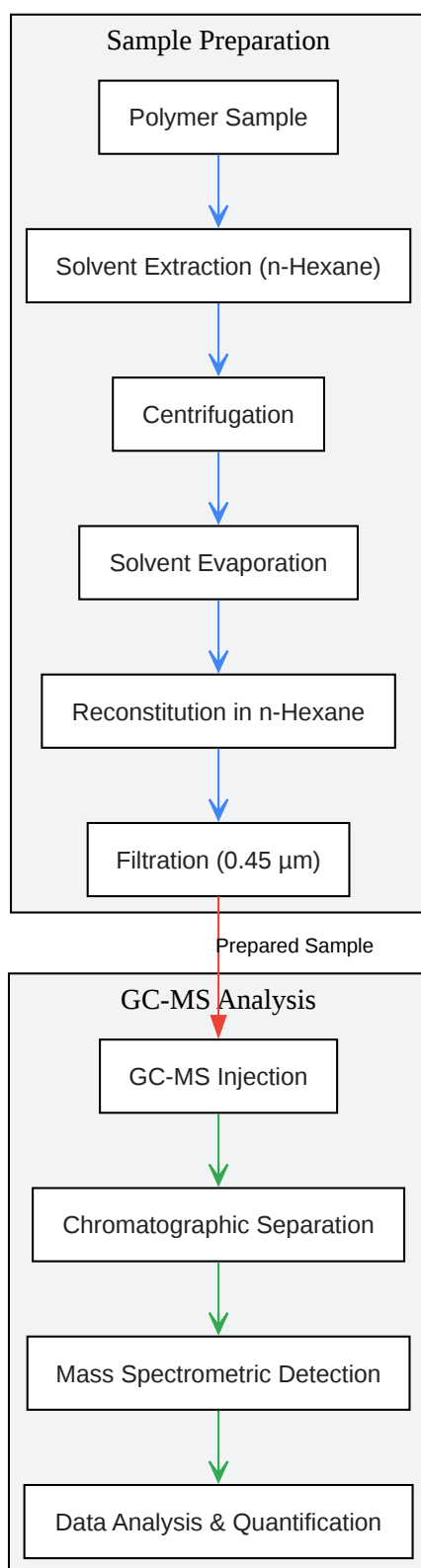
- Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Scan Mode: Selected Ion Monitoring (SIM) for quantification or full scan for identification. The most abundant ion is typically used for quantification.[8]

6. Calibration and Quantification

- Prepare a series of standard solutions of DIOA in n-hexane within a linear range (e.g., 5-25 mg/kg).[8]
- Inject the standards into the GC-MS to generate a calibration curve.[8]
- Inject the prepared sample solution and determine the concentration of DIOA based on the calibration curve.[8]

Mandatory Visualizations

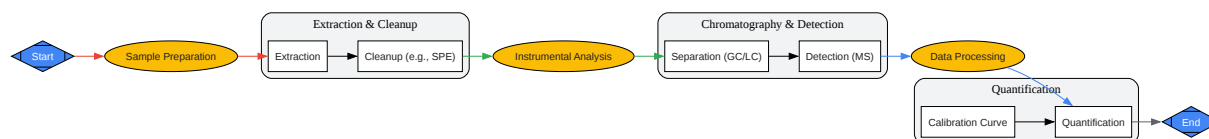
Diagram 1: Experimental Workflow for DIOA Analysis



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Caption: Workflow for DIOA analysis by GC-MS.

Diagram 2: Logical Relationship of Analytical Steps



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Caption: Key stages in the analytical determination of DIOA.

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